# Process Development & Scale-Up Guide: 2-(2-tert-butylphenoxy)-N-(2-ethylphenyl)acetamide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-(2-tert-butylphenoxy)-N-(2-ethylphenyl)acetamide* |
| *CAS No.:* | *304892-63-5* |
| *Cat. No.:* | *B2972544* |

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## Part 1: Executive Summary & Strategic Analysis

### The Molecule and the Challenge

The target molecule, **2-(2-tert-butylphenoxy)-N-(2-ethylphenyl)acetamide**, represents a classic sterically hindered phenoxyacetamide scaffold. This structural motif is frequently encountered in agrochemical fungicides and specific kinase inhibitors.

Critical Synthetic Challenge: The simultaneous presence of a bulky tert-butyl group at the ortho-position of the phenoxy ring and an ethyl group at the ortho-position of the aniline ring creates significant steric congestion.

- Impact: Standard nucleophilic substitution rates will be retarded.
- Solution: This protocol utilizes a convergent linear synthesis prioritizing the formation of the robust chloroacetamide intermediate, followed by a catalytic Finkelstein-assisted Williamson ether synthesis to overcome the steric barrier of the ortho-tert-butyl phenoxide.

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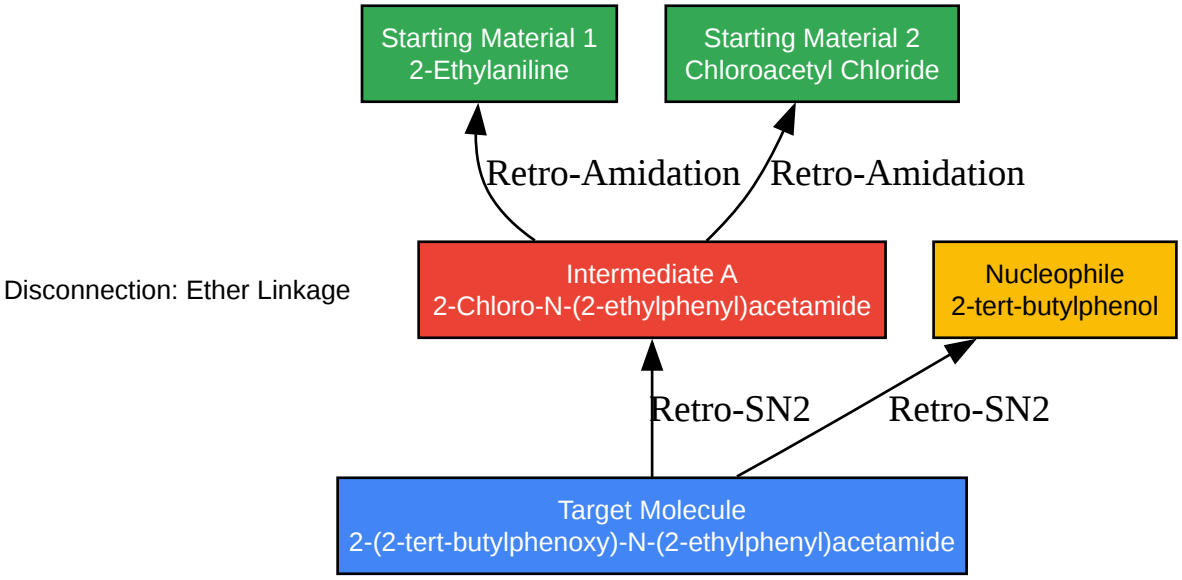
## Retrosynthetic Analysis

The most scalable route disconnects the ether linkage, utilizing the high reactivity of

-haloacetamides.

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Caption: Retrosynthetic breakdown showing the strategic disconnection at the ether bond to utilize stable intermediates.

# Part 2: Detailed Experimental Protocols

## Step 1: Synthesis of Intermediate A (2-chloro-N-(2-ethylphenyl)acetamide)

Objective: Selective acylation of 2-ethylaniline while managing the exothermic nature of acid chloride reactions.

### Reagents & Materials

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| Reagent | Equiv.[1][2] | MW ( g/mol ) | Role |
|---|---|---|---|
| 2-Ethylaniline | 1.0 | 121.18 | Substrate |
| Chloroacetyl Chloride | 1.1 | 112.94 | Electrophile |
| Triethylamine (TEA) | 1.2 | 101.19 | Acid Scavenger |
| Dichloromethane (DCM) | - | - | Solvent (10 vol) |

## Protocol

- Setup: Charge a 3-neck round-bottom flask (RBF) with 2-ethylaniline (1.0 eq) and DCM (10 volumes). Add Triethylamine (1.2 eq).
- Cooling: Cool the solution to 0–5 °C using an ice/salt bath.
- Addition: Add Chloroacetyl chloride (1.1 eq) dropwise via an addition funnel over 60 minutes.
  - Critical Control Point: Maintain internal temperature < 10 °C. The reaction is highly exothermic.
- Reaction: Allow the mixture to warm to room temperature (20–25 °C) and stir for 2 hours. Monitor by TLC (Hexane:EtOAc 7:3) or HPLC.[3]
- Workup:
  - Quench with water (5 volumes).
  - Separate the organic layer.
  - Wash organic layer with 1M HCl (to remove unreacted aniline/TEA), followed by Sat. $NaHCO_3$ and Brine.
- Isolation: Dry over anhydrous $Na_2SO_4$, filter, and concentrate under reduced pressure.
- Purification: Recrystallize from Hexane/Ethyl Acetate or Toluene to yield off-white needles.

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- Target Yield: 85–95%
- Purity: >98% (HPLC)

## Step 2: Coupling – Synthesis of 2-(2-tert-butylphenoxy)-N-(2-ethylphenyl)acetamide

Objective: Williamson ether synthesis using a "Phase Transfer" or "Finkelstein" approach to overcome the steric hindrance of the 2-tert-butyl group.

### Reagents & Materials

| Reagent | Equiv.[2] | Role |
|---|---|---|
| Intermediate A | 1.0 | Electrophile |
| 2-tert-butylphenol | 1.1 | Nucleophile |
| Potassium Carbonate ($K_2CO_3$) | 2.0 | Base (Anhydrous, micronized) |
| Potassium Iodide (KI) | 0.1 | Catalyst (Finkelstein) |
| DMF or Acetonitrile | - | Solvent (8 vol) |

### Protocol

- Activation: In a dry reaction vessel, dissolve 2-tert-butylphenol (1.1 eq) in DMF (or Acetonitrile). Add $K_2CO_3$ (2.0 eq) and stir at room temperature for 30 minutes to generate the phenoxide anion.
  - Note: The bulky tert-butyl group makes this phenoxide less nucleophilic than simple phenol.
- Coupling: Add Intermediate A (from Step 1, 1.0 eq) and KI (0.1 eq).
  - Mechanism:[1][2][3] KI converts the chloro-intermediate to the more reactive iodo-intermediate in situ.
- Heating: Heat the reaction mixture to 80–90 °C (if DMF) or Reflux (if Acetonitrile).

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- Time: 4–8 hours. Monitor by HPLC for the disappearance of Intermediate A.

- Workup:
  - Cool to room temperature.[4][5]
  - Pour the mixture into Ice Water (20 volumes) with vigorous stirring. The product should precipitate.[6]
  - If oil forms:[3] Extract with Ethyl Acetate, wash with 1M NaOH (to remove excess phenol), water, and brine.

- Purification:
  - The crude solid is often beige/brown.
  - Recrystallization: Ethanol or Isopropanol is recommended.
  - Target Yield: 75–85%

# Part 3: Scale-Up & Safety Considerations

## Process Flow Diagram

The following diagram illustrates the critical path for scale-up, highlighting the decision nodes for purification.

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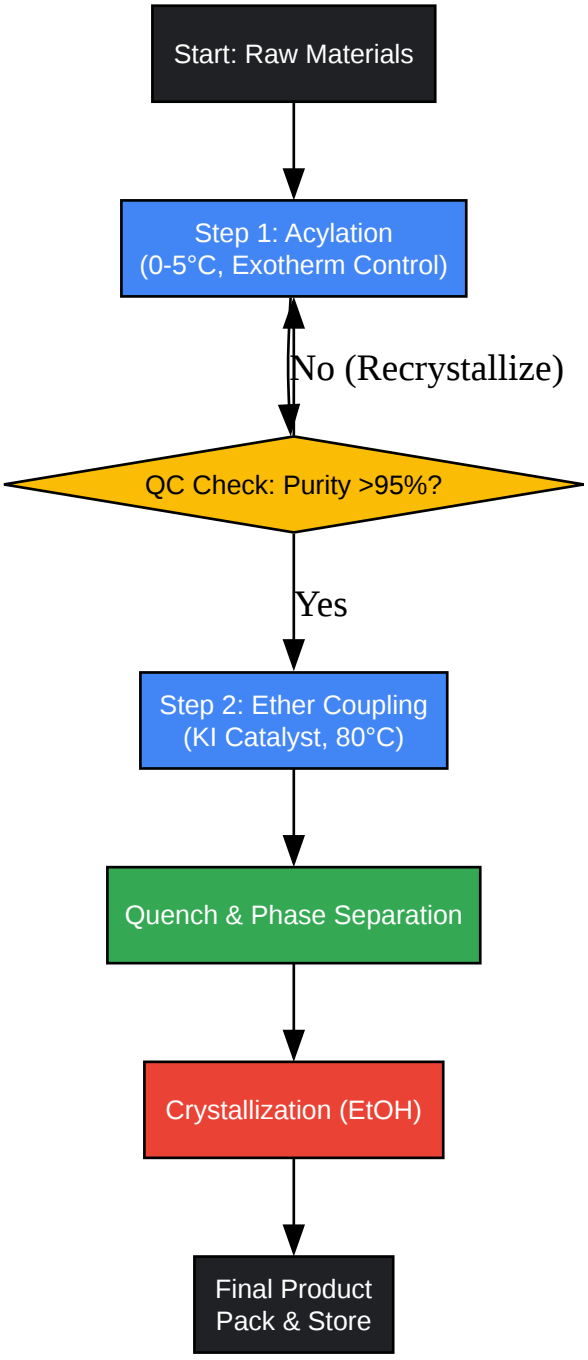


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Caption: Operational workflow for the synthesis of **2-(2-tert-butylphenoxy)-N-(2-ethylphenyl)acetamide**.

## Troubleshooting the "Steric Wall"

If the reaction in Step 2 stalls (incomplete conversion > 24h):

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- Change Solvent: Switch from Acetonitrile to NMP (N-methyl-2-pyrrolidone). The higher boiling point and polarity stabilize the transition state.
- Change Catalyst: Use TBAI (Tetrabutylammonium iodide) at 5 mol% instead of KI if using a biphasic system (Toluene/Water/NaOH).
- Change Base: Use NaH (Sodium Hydride) in dry THF to pre-form the phenoxide irreversibly before adding the chloroacetamide. Warning: $H_2$ gas evolution.

## Safety & Hazards

- Chloroacetyl Chloride: Lachrymator, highly corrosive, and toxic by inhalation. Must be handled in a fume hood. Reacts violently with water.
- 2-Ethylaniline: Toxic if swallowed or absorbed through skin. Suspected carcinogen.
- Alkylating Agents: The intermediate

  -chloroacetamide is a potent alkylating agent (potential sensitizer). Handle with gloves and avoid dust formation.

# Part 4: Analytical Data (Expected)[4]

- Physical State: White to off-white crystalline solid.
- Melting Point: Expected range 110–130 °C (dependent on polymorph).
- $^1H$ NMR (400 MHz, $CDCl_3$):
  - 8.5 (br s, 1H, NH)
  - 7.9 (d, 1H, Aniline-H6)
  - 7.3 (dd, 1H, Phenoxy-H3)
  - 7.0–7.2 (m, remaining Ar-H)
  - 6.8 (d, 1H, Phenoxy-H6)
  - 4.6 (s, 2H, O-$CH_2$-CO)

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- 2.6 (q, 2H, Ar-$CH_2$-$CH_3$)
- 1.4 (s, 9H, t-Butyl)
- 1.2 (t, 3H, Ar-$CH_2$-$CH_3$)

## References


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